

D-Fructose-13C,d2 proper disposal procedures

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Compound of Interest

Compound Name: D-Fructose-13C,d2

Cat. No.: B12403597

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This guide outlines the validated disposal and handling procedures for **D-Fructose-13C,d2**.

Executive Safety Directive

Status:NON-RADIOACTIVE Hazard Class:NON-HAZARDOUS (GHS)

Critical Operational Note: **D-Fructose-13C,d2** contains stable isotopes (

and Deuterium/

). It does not emit ionizing radiation. DO NOT dispose of this material in radioactive waste streams (e.g.,

or

bins). Doing so triggers unnecessary regulatory audits and exorbitant disposal costs. Treat this substance as a standard chemical reagent.

Chemical Profile & Hazard Assessment

Before disposal, verify the material against the physical properties below to ensure no degradation or misidentification has occurred.

Property	Specification	Operational Relevance
Chemical Name	D-Fructose-13C,d2	Substrate for metabolic flux analysis.[1][2]
Isotopes	Carbon-13 (), Deuterium ()	Stable isotopes; no half-life, no decay.[1]
Physical State	White to off-white crystalline solid	Hygroscopic; keep desiccated to prevent clumping.[1]
Solubility	Highly soluble in water, ethanol	Determines liquid waste stream classification.[1]
Toxicity (LD50)	> 5000 mg/kg (Rat, Oral)	Low acute toxicity; functionally identical to sucrose.[1]
Flammability	Non-flammable	Combustible only at high temperatures (dust explosion risk).[1]

Expert Insight: While D-Fructose is biologically benign, in a GLP/GMP environment, "dilution is not the solution." You must document the disposal of the specific chemical entity to maintain mass balance records, even if the material is non-hazardous.

Disposal Decision Logic (Workflow)

The disposal route is strictly determined by the matrix the fructose is currently in (e.g., pure solid vs. dissolved in acetonitrile).

Scenario A: Pure Solid or Aqueous Solution (Non-Hazardous)

- Classification: Non-regulated organic waste.
- Procedure:

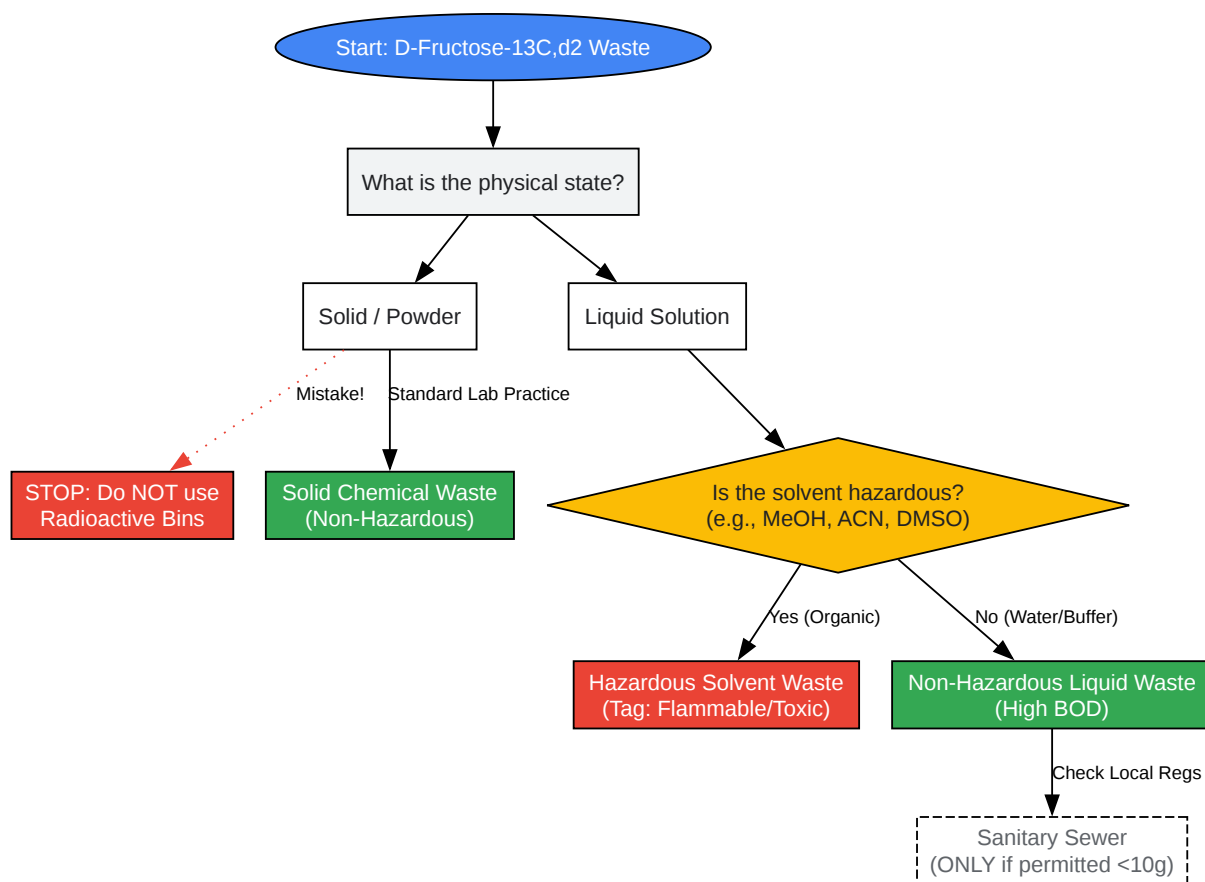
- Dissolution: If solid, dissolve in a small volume of water to prevent dust generation during handling.
- Container: Transfer to a High-Density Polyethylene (HDPE) waste container labeled "Non-Hazardous Organic Waste."
- Drain Disposal (Conditional): Only if explicitly permitted by your facility's wastewater permit, small quantities (<10g) of pure sugar solutions may often be flushed down the sanitary sewer with copious water. However, strict adherence to local BOD (Biological Oxygen Demand) limits is required.
- Preferred Method: Collect in a drum for incineration to ensure complete destruction and traceability.

Scenario B: Mixed with Organic Solvents (e.g., Methanol, Acetonitrile)[1]

- Classification: Hazardous Chemical Waste (Ignitable/Toxic).
- Procedure:
 - Segregation: Do not mix with aqueous acid/base streams.
 - Container: Collect in a solvent-compatible container (e.g., Safety Can or glass bottle with vented cap).
 - Labeling: Label strictly according to the solvent hazard (e.g., "Waste Acetonitrile, **D-Fructose-13C,d2** Contaminated").
 - Disposal: Ship for fuel blending or incineration.

Visualized Disposal Workflow

The following logic gate ensures compliance with RCRA (USA) and general international waste standards.



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Figure 1: Decision matrix for the segregation and disposal of stable-isotope labeled fructose.

Container Labeling Protocol

Proper labeling prevents "unknown chemical" charges from waste contractors. Use the following template for your waste tags:

Field	Entry	Reasoning
Chemical Name	D-Fructose-13C,d2	Full chemical name required. Do not use abbreviations like "Fruc-Iso".
Constituents	95% Water, 5% Fructose (Example)	List all solvents/buffers present. [1]
Hazard Checkbox	☐ Ignitable ☐ Corrosive ☒ Non-Hazardous	Unless mixed with solvents, it is non-hazardous. [1]
Generator Info	[Your Name/Lab/Date]	Required for traceability.

Emergency Procedures

Although the compound is low-hazard, standard laboratory hygiene applies.

- Spill (Solid): Sweep up dry to avoid creating a sticky residue. Place in a bag for solid waste disposal. Ventilate the area if dust is generated.[\[3\]](#)
- Spill (Liquid): Absorb with paper towels or inert absorbent (vermiculite). Clean the surface with warm water and detergent to remove sticky sugar residues, which can attract pests.
- Eye Contact: Flush eyes with water for 15 minutes.[\[4\]](#)[\[5\]](#) The sugar is an irritant due to osmotic effects but is not corrosive.
- Ingestion: Essentially harmless in small quantities, but do not consume lab materials. Drink water to dilute.[\[6\]](#)

References

- PubChem. (n.d.). D-Fructose Compound Summary. National Library of Medicine. Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). (2024). Resource Conservation and Recovery Act (RCRA) Orientation Manual. Retrieved from [\[Link\]](#)

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Sources

- [1. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk \[essr.umd.edu\]](#)
- [2. Stable Isotope-labeled Compounds - Amerigo Scientific \[amerigoscientific.com\]](#)
- [3. westliberty.edu \[westliberty.edu\]](#)
- [4. fishersci.com \[fishersci.com\]](#)
- [5. shop.chemsupply.com.au \[shop.chemsupply.com.au\]](#)
- [6. uprm.edu \[uprm.edu\]](#)
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